

Application Note: Mass Spectrometry Analysis of N-Hexanoyl-glucosylceramide and its Metabolites

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Compound of Interest

Compound Name: *N-Hexanoyl-glucosylceramide*

Cat. No.: *B15547752*

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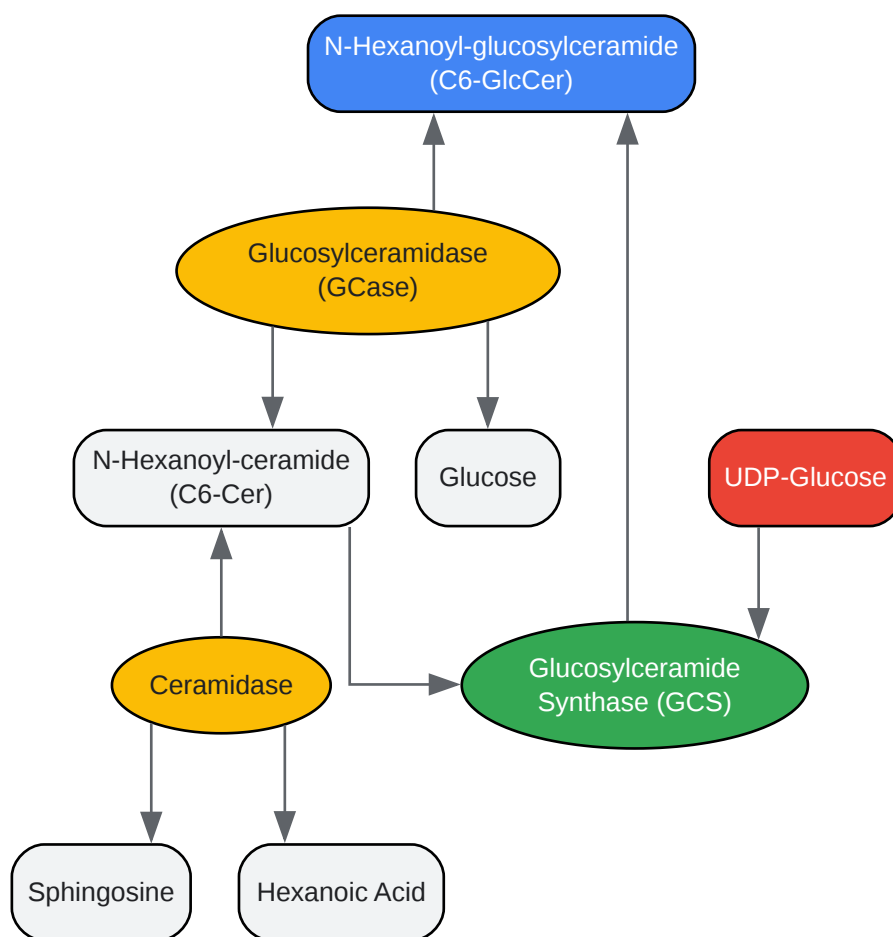
For Researchers, Scientists, and Drug Development Professionals

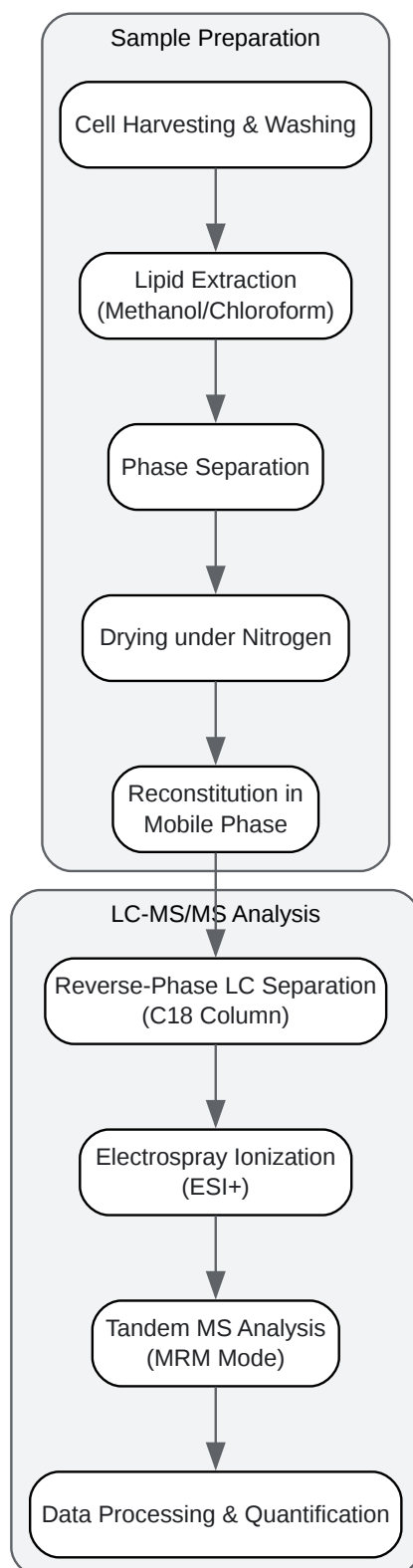
Introduction

N-Hexanoyl-glucosylceramide (C6-GlcCer) is a short-chain sphingolipid that serves as a valuable tool in studying the metabolic pathways of glycosphingolipids. Due to its shorter acyl chain, C6-GlcCer exhibits increased water solubility compared to its long-chain endogenous counterparts, facilitating its use in cell culture and in vitro enzyme assays. The analysis of C6-GlcCer and its metabolites, such as N-Hexanoyl-ceramide (C6-Cer) and sphingosine, is crucial for understanding the activity of enzymes like glucosylceramidase (GCase) and glucosylceramide synthase (GCS). Dysregulation of these enzymes is implicated in various diseases, including Gaucher disease and certain cancers.^{[1][2]} This application note provides detailed protocols for the extraction, separation, and quantification of C6-GlcCer and its key metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of N-Hexanoyl-glucosylceramide

N-Hexanoyl-glucosylceramide is metabolized within the cell, primarily through the action of two key enzymes: glucosylceramidase (GCase) and glucosylceramide synthase (GCS). GCase hydrolyzes C6-GlcCer to C6-Ceramide and glucose. Subsequently, ceramidases can further break down C6-Ceramide into sphingosine and hexanoic acid. Conversely, GCS can synthesize C6-GlcCer from C6-Ceramide and UDP-glucose.^{[2][3]}





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References

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- 2. Simultaneous quantification of glucosylceramide and galactosylceramide by normal-phase HPLC using O-phthalaldehyde derivatives prepared with sphingolipid ceramide N-deacylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. lipidmaps.org [lipidmaps.org]
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